

An In-depth Technical Guide to (10Z,13Z)-Nonadecadienoyl-CoA

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Compound of Interest

Compound Name: (10Z,13Z)-Nonadecadienoyl-CoA

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(10Z,13Z)-Nonadecadienoyl-CoA is a long-chain polyunsaturated fatty acyl-coenzyme A molecule. While specific research on this particular isomer is limited, this guide provides a comprehensive overview of its structure, and known properties based on available chemical data. Furthermore, it details generalized experimental protocols and metabolic pathways relevant to long-chain polyunsaturated fatty acyl-CoAs, offering a framework for researchers investigating this and related molecules.

Chemical Structure and Properties

(10Z,13Z)-Nonadecadienoyl-CoA is an activated form of (10Z,13Z)-nonadecadienoic acid, a 19-carbon polyunsaturated fatty acid with two cis double bonds at the 10th and 13th carbon positions. The coenzyme A (CoA) moiety is attached to the carboxyl group of the fatty acid via a thioester bond.

Chemical Structure

The structure of **(10Z,13Z)-Nonadecadienoyl-CoA** consists of three parts: the nonadecadienoyl group, the phosphopantetheine linker, and the adenosine 3',5'-bisphosphate group.

Physicochemical Properties

Quantitative data for **(10Z,13Z)-Nonadecadienoyl-CoA** and its corresponding free fatty acid are summarized in the tables below. It is important to note that much of the data for the CoA ester are predicted values.

Table 1: Physicochemical Properties of **(10Z,13Z)-Nonadecadienoyl-CoA**[\[1\]](#)[\[2\]](#)

Property	Value	Source
Molecular Formula	C40H68N7O17P3S	PubChem [2]
Molecular Weight	1043.99 g/mol	MedChemExpress [1]
Monoisotopic Mass	1043.3605 Da	PubChem [2]
Predicted XlogP	1.7	PubChem [2]

Table 2: Predicted Collision Cross Section (CCS) Data for **(10Z,13Z)-Nonadecadienoyl-CoA** Adducts[\[2\]](#)

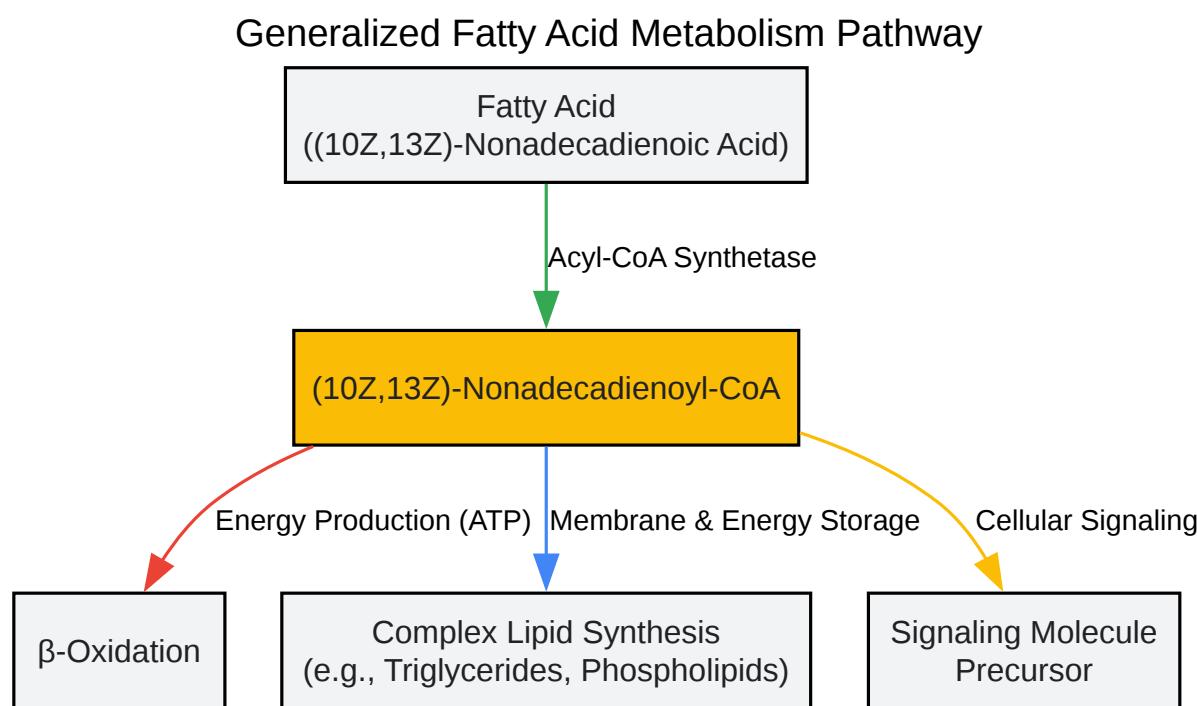
Adduct	m/z	Predicted CCS (Å²)
[M+H]⁺	1044.3678	301.6
[M+Na]⁺	1066.3497	306.1
[M-H]⁻	1042.3532	300.8
[M+NH₄]⁺	1061.3943	302.1
[M+K]⁺	1082.3237	298.1

Biological Role and Signaling Pathways

Specific biological functions and signaling pathways involving **(10Z,13Z)-Nonadecadienoyl-CoA** have not been extensively documented in scientific literature. However, as a long-chain polyunsaturated fatty acyl-CoA, it is presumed to be an intermediate in lipid metabolism. Fatty acyl-CoAs are central molecules in cellular metabolism, serving as substrates for energy production through β-oxidation, building blocks for the synthesis of complex lipids (e.g.,

phospholipids, triglycerides, and sphingolipids), and as signaling molecules themselves or precursors to signaling molecules.

The diagram below illustrates a generalized pathway for the metabolism of fatty acids, where a molecule like **(10Z,13Z)-Nonadecadienoyl-CoA** would be an intermediate.



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Caption: Generalized metabolic fate of a fatty acyl-CoA.

Experimental Protocols

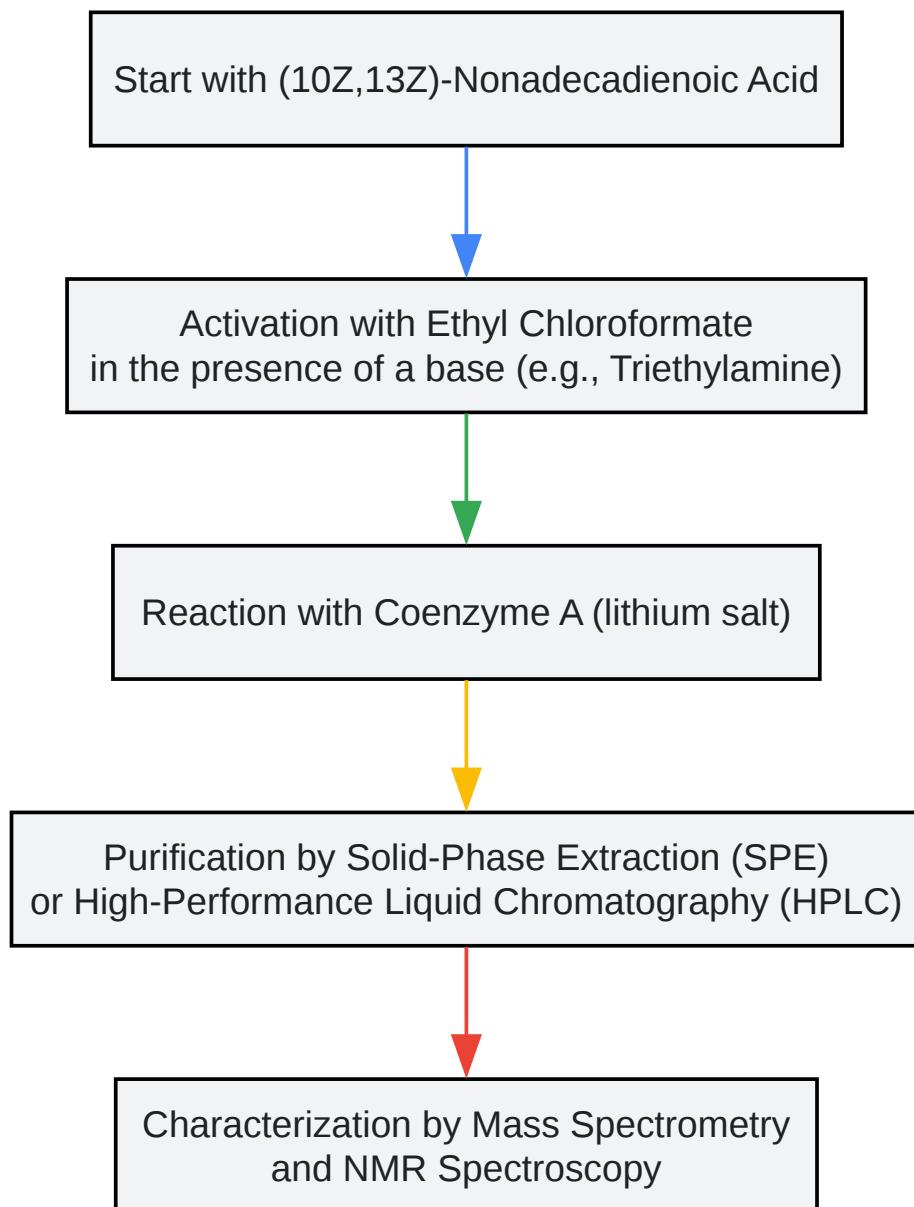
Due to the lack of specific experimental protocols for **(10Z,13Z)-Nonadecadienoyl-CoA**, this section provides a generalized workflow for the synthesis and analysis of long-chain polyunsaturated fatty acyl-CoAs, which can be adapted by researchers.

Synthesis of Long-Chain Polyunsaturated Fatty Acyl-CoAs

The synthesis of a fatty acyl-CoA, such as **(10Z,13Z)-Nonadecadienoyl-CoA**, typically involves the activation of the corresponding free fatty acid. A common laboratory method is the mixed anhydride method.

Workflow for Synthesis:

General Workflow for Fatty Acyl-CoA Synthesis



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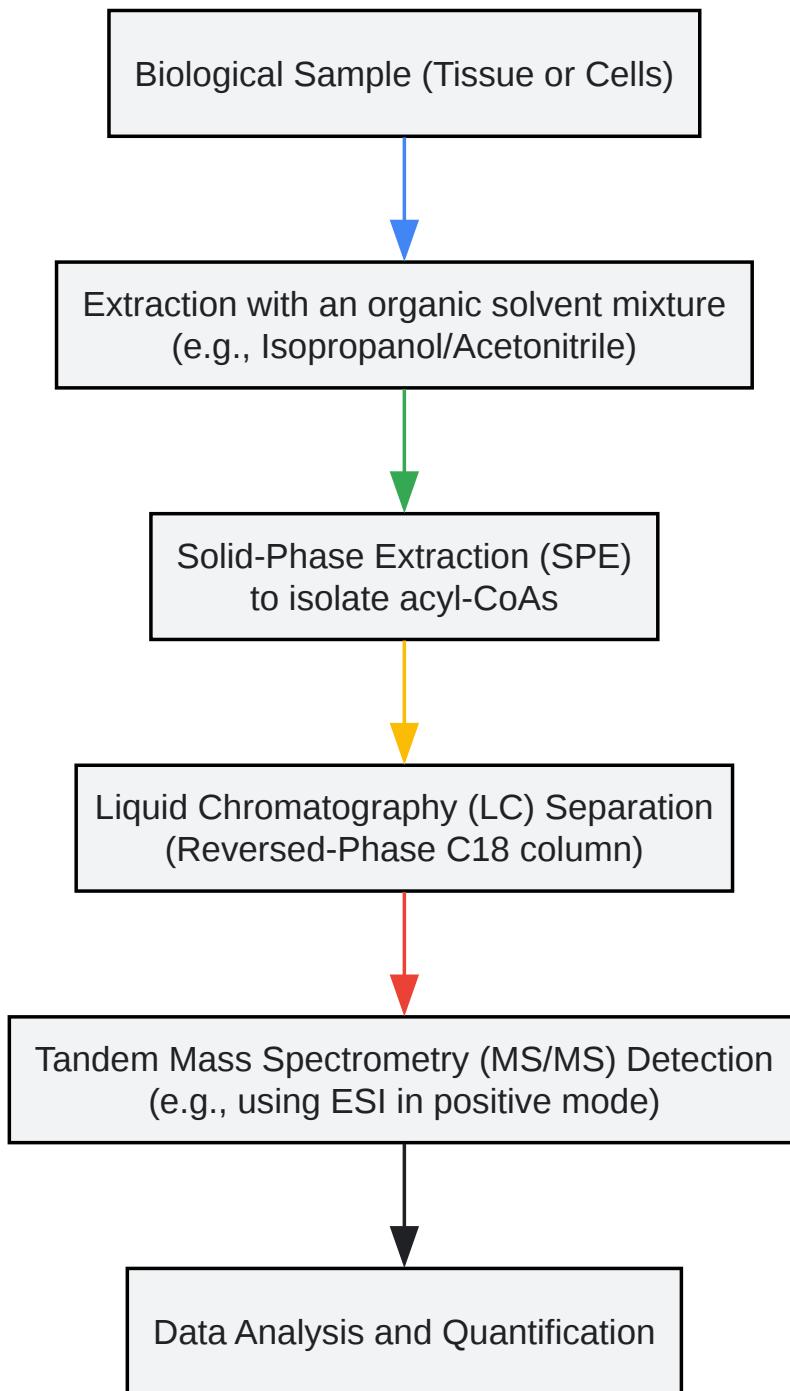
Caption: A generalized workflow for the chemical synthesis of a fatty acyl-CoA.

Analysis of Long-Chain Polyunsaturated Fatty Acyl-CoAs

The analysis of long-chain fatty acyl-CoAs from biological samples typically involves extraction, purification, and detection by mass spectrometry coupled with liquid chromatography.

Workflow for Analysis:

General Workflow for LC-MS/MS Analysis of Fatty Acyl-CoAs



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Caption: A generalized workflow for the analysis of fatty acyl-CoAs from biological samples.

Conclusion

(10Z,13Z)-Nonadecadienoyl-CoA represents a specific molecular entity within the broader class of long-chain polyunsaturated fatty acyl-CoAs. While its direct biological significance remains to be elucidated through dedicated research, its structural characteristics suggest a role as an intermediate in lipid metabolism. The information and generalized protocols provided in this guide are intended to serve as a foundational resource for scientists and researchers interested in the study of this and other rare fatty acyl-CoA molecules, facilitating further investigation into their properties and functions. The provided workflows for synthesis and analysis can be adapted to enable the production of standards and the quantification of this molecule in various biological contexts, which will be crucial for uncovering its potential roles in health and disease.

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References

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